

N-Benzoyl-4-perhydroazepinone IUPAC name and structure

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Compound of Interest

Compound Name: *N-Benzoyl-4-perhydroazepinone*

Cat. No.: *B112002*

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Technical Data Sheet: 1-Benzoylazepan-4-one

For Researchers, Scientists, and Drug Development Professionals

This document provides the available technical information for **N-Benzoyl-4-perhydroazepinone**.

IUPAC Name and Structure

The systematic IUPAC name for **N-Benzoyl-4-perhydroazepinone** is 1-benzoylazepan-4-one.

The chemical structure consists of a seven-membered azepane ring with a ketone group at the 4-position and a benzoyl group attached to the nitrogen atom.

Structure:

- A benzoyl group (a benzene ring attached to a carbonyl group) is bonded to the nitrogen atom of an azepane ring.
- The azepane is a seven-membered saturated heterocycle containing one nitrogen atom.
- A ketone group (=O) is located at the 4-position of the azepane ring.

Chemical and Physical Data

Published scientific literature on 1-benzoylazepan-4-one is limited. The following data has been aggregated from chemical supplier databases.

Property	Value
CAS Number	15923-40-7
Molecular Formula	C ₁₃ H ₁₅ NO ₂
Molecular Weight	217.26 g/mol
Boiling Point	170-174 °C (at 0.3 Torr)
Density	1.150±0.06 g/cm ³ (Predicted)

Visualization of the Chemical Structure

The following diagram illustrates the molecular structure of 1-benzoylazepan-4-one.

Caption: Molecular structure of 1-benzoylazepan-4-one.

Experimental Protocols and Biological Activity

A comprehensive search of scientific literature and chemical databases did not yield any peer-reviewed articles detailing experimental protocols, quantitative biological data, or specific signaling pathways for 1-benzoylazepan-4-one. The core requirements for an in-depth technical guide, such as detailed methodologies and data for comparison, cannot be met at this time due to the lack of published research on this specific molecule.

While the benzoyl and azepanone moieties are present in various biologically active compounds, any discussion of potential signaling pathways or biological activities for 1-benzoylazepan-4-one would be purely speculative without direct experimental evidence.

Conclusion

1-Benzoylazepan-4-one is a known chemical compound with basic identifying information available. However, there is a significant gap in the publicly available scientific literature regarding its synthesis, properties, and biological activity. Therefore, a detailed technical guide

with experimental protocols and pathway analysis cannot be provided. Further research would be required to elucidate these aspects of the molecule.

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